

Pyrocincholic Acid Methyl Ester: A Technical Review of Its Potential Pharmacological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrocincholic acid methyl ester*

Cat. No.: *B1180797*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

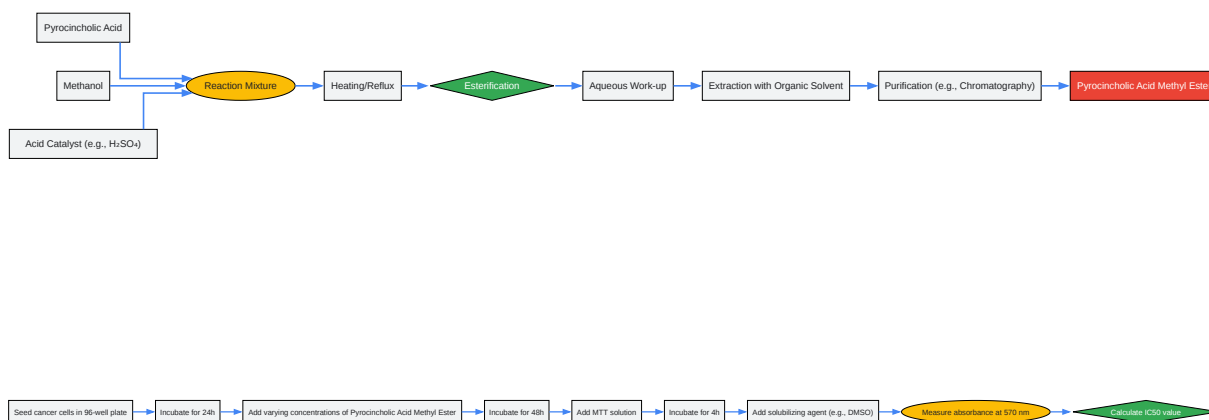
Pyrocincholic acid methyl ester is a triterpenoid compound that has garnered interest within the scientific community for its potential therapeutic applications. As a derivative of pyrocincholic acid, a natural product isolated from plants of the *Nauclea* genus, particularly *Nauclea officinalis*, this methyl ester is being explored for its anti-inflammatory, anticancer, and antiviral properties.^[1] This technical guide provides a comprehensive review of the available literature on **pyrocincholic acid methyl ester** and its related compounds, with a focus on its chemical properties, potential biological activities, and the experimental methodologies used in its investigation. While specific quantitative data and detailed protocols for the methyl ester are limited in publicly available research, this review extrapolates from studies on its parent compounds and glycoside derivatives to provide a foundational understanding for future research and development.

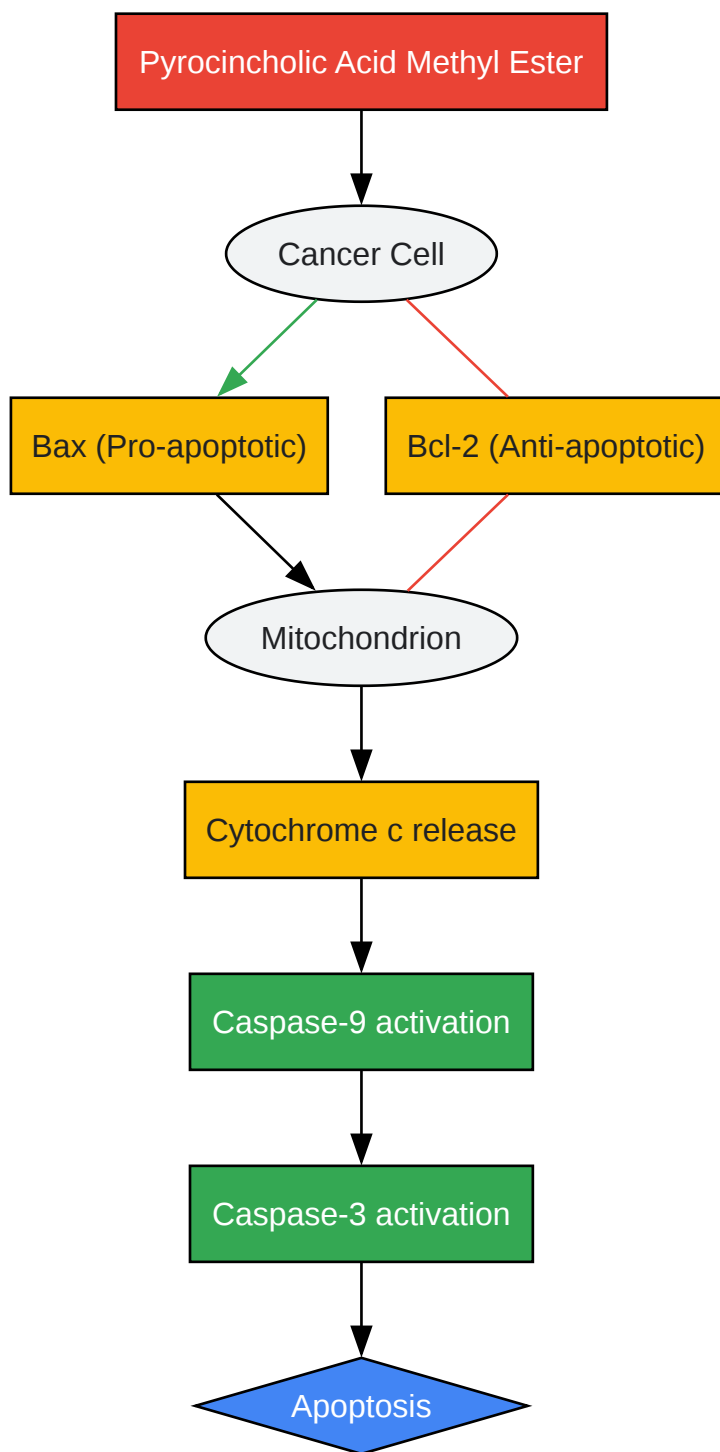
Chemical Properties and Synthesis

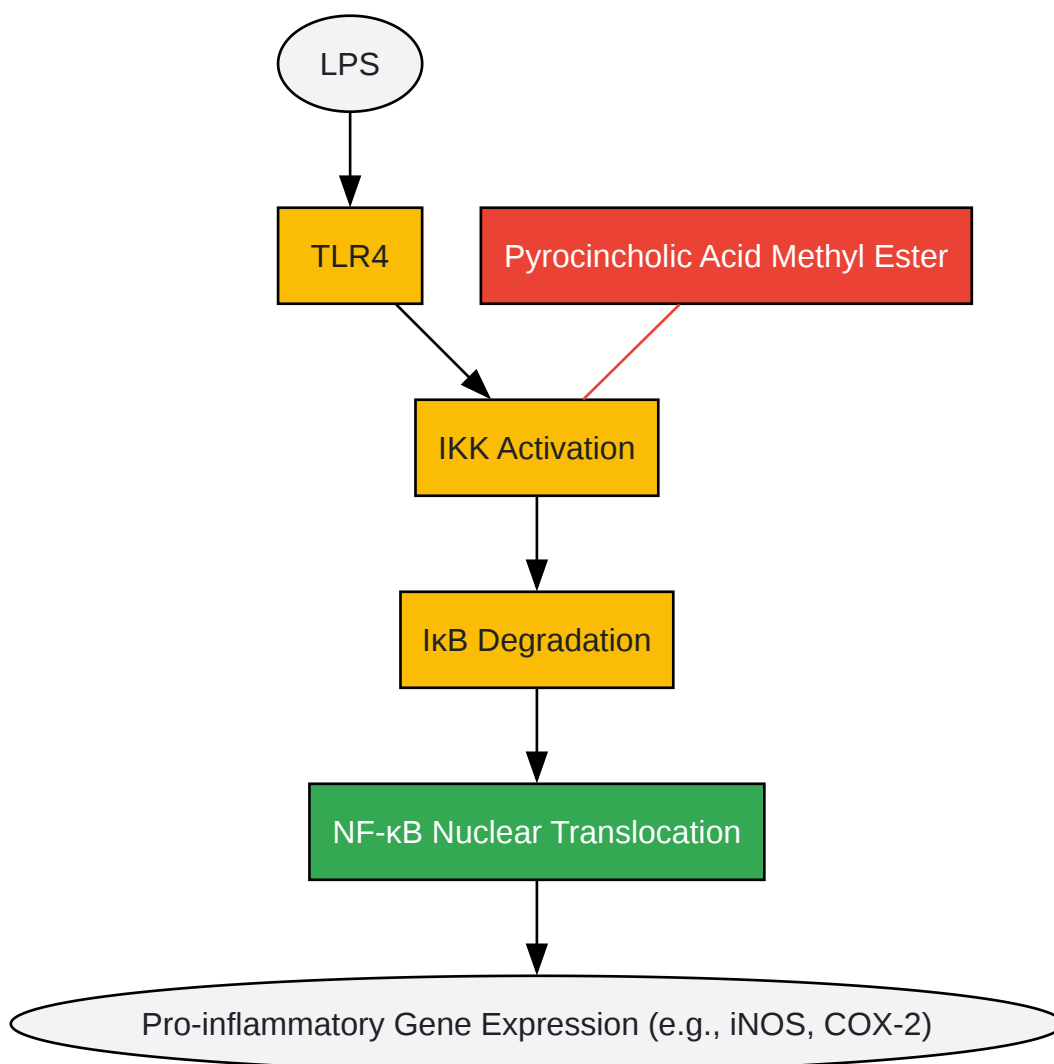
Pyrocincholic acid methyl ester is characterized by the following chemical identifiers:

Property	Value
CAS Number	107160-24-7
Molecular Formula	C ₃₀ H ₄₈ O ₃
Molecular Weight	456.7 g/mol

The synthesis of **pyrocincholic acid methyl ester** typically involves the esterification of pyrocincholic acid. While specific protocols for this exact compound are not detailed in the available literature, a general experimental workflow for the synthesis of methyl esters from carboxylic acids is presented below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Chemical constituents and pharmacological effects of Nauclea officinalis and predictive analysis of its quality markers] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pyrocincholic Acid Methyl Ester: A Technical Review of Its Potential Pharmacological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180797#pyrocincholic-acid-methyl-ester-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com